

In Vitro and In Vivo Toxicological Profile of Diglyceryl Diisostearate: A Technical Guide

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Compound of Interest

Compound Name: Diglyceryl diisostearate

Cat. No.: B15193838

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Disclaimer: This document summarizes publicly available toxicological data for **diglyceryl diisostearate** and related compounds. Specific quantitative data for **diglyceryl diisostearate** is limited in the public domain; therefore, much of the toxicological assessment relies on data from the broader category of glyceryl diesters and structurally similar molecules, as evaluated by regulatory and safety bodies such as the Cosmetic Ingredient Review (CIR) Expert Panel.

Executive Summary

Diglyceryl diisostearate is a diacylglycerol that functions primarily as a skin-conditioning agent and emollient in cosmetic formulations. Its safety has been reviewed by the Cosmetic Ingredient Review (CIR) Expert Panel, which concluded that it is safe for use in cosmetics in the present practices of use and concentration. The panel's assessment, however, highlights a concern regarding the potential for 1,2-diester isomers to induce epidermal hyperplasia, recommending that products be formulated to avoid this effect. This guide provides a comprehensive overview of the available in vitro and in vivo toxicological data, detailing experimental methodologies for key toxicological endpoints.

Chemical and Physical Properties

Property	Value
Chemical Name	Isooctadecanoic acid, diester with diglycerol
CAS Number	67938-21-0
Molecular Formula	C42H82O7 (representative)
Description	Viscous liquid

Toxicological Data Summary

The toxicological profile of **diglyceryl diisostearate** is largely inferred from data on the broader category of glyceryl diesters. The available information suggests a low order of toxicity.

Acute Oral Toxicity

Specific LD50 values for **diglyceryl diisostearate** are not readily available in the public literature. However, for the class of 1,3-diglycerides, there is no evidence of significant acute toxicity risk. For a related compound, Glyceryl Dilaurate, an acute oral toxicity study in rats demonstrated an LD50 greater than 5 g/kg.

Test Substance	Species	Route	LD50	Classification
Glyceryl Diesters (general)	-	Oral	No significant acute toxicity	Not Classified
Diacylglycerol Oil	Rat	Oral	> 5,000 mg/kg	Not Classified

Dermal and Ocular Irritation

Studies on related glyceryl diesters indicate a low potential for skin and eye irritation.

Test	Test Substance	Species	Concentration	Results	Classification
Dermal Irritation	Glyceryl Dilaurate	Rabbit	-	Mild primary irritant	Mild Irritant
Foundation with 1.5% Glyceryl Dilaurate	Human	1.5%	Mild skin irritation	Mild Irritant	
Glyceryl Dibehenate	Human	Not specified	Not irritating	Non-irritant	
Eye Irritation	Eye shadow with 1.5% Glyceryl Dilaurate	Human	1.5%	Not irritating	Non-irritant

Skin Sensitization

No evidence of skin sensitization has been found in animal studies for related compounds. However, isolated case reports in humans suggest a potential for allergic contact dermatitis to products containing glyceryl diisostearate.

Test	Test Substance	Species	Concentration	Results	Classification
Guinea Pig Maximization Test	Glyceryl Dilaurate	Guinea Pig	-	Not a sensitizer	Not a Sensitizer
Glyceryl Diisostearate	Guinea Pig	5%	Not a sensitizer	Not a Sensitizer	
Repeat-Insult Patch Test	Glyceryl Dioleate	Human	50% w/w	Not a sensitizer	Not a Sensitizer

Genotoxicity

A representative Diacylglycerol Oil was found to be non-genotoxic in a battery of in vitro and in vivo assays.

Test	Test System	Metabolic Activation	Results
Ames Test	Salmonella typhimurium	With and without	Non-mutagenic
Chromosomal Aberration	Chinese Hamster Lung Cells	With and without	Non-clastogenic
Micronucleus Test	Rodent Bone Marrow	In vivo	Non-genotoxic

Experimental Protocols and Methodologies

The following sections detail the standard methodologies for the key toxicological studies cited.

Acute Oral Toxicity (OECD 420: Acute Oral Toxicity - Fixed Dose Procedure)

This method is designed to assess the acute toxic effects of a substance following a single oral administration.

- Test Animals: Typically, young adult female rats are used.
- Procedure: A sighting study is first conducted to determine the appropriate starting dose. Subsequently, the main study involves dosing groups of animals at one of a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg). The substance is administered by gavage.
- Observations: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for up to 14 days. A gross necropsy is performed on all animals at the end of the study.
- Endpoint: The test allows for the classification of the substance into a toxicity category based on the observed effects at the different dose levels.

Acute Dermal Irritation (OECD 404)

This test evaluates the potential of a substance to cause skin irritation.

- **Test Animals:** Albino rabbits are typically used.
- **Procedure:** A small area of the animal's skin is shaved. 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) of the test substance is applied to the skin under a gauze patch. The patch is removed after a 4-hour exposure period.
- **Observations:** The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The reactions are scored based on a standardized scale.
- **Endpoint:** The Primary Dermal Irritation Index (PDII) is calculated from the erythema and edema scores to classify the substance's irritation potential.

Acute Eye Irritation (OECD 405)

This test assesses the potential of a substance to cause eye irritation or damage.

- **Test Animals:** Albino rabbits are typically used.
- **Procedure:** A single dose of the test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- **Observations:** The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after instillation. Lesions are scored according to a standardized scale.
- **Endpoint:** The scores for corneal opacity, iritis, and conjunctival redness and chemosis are used to classify the irritancy potential of the substance.

Skin Sensitization (OECD 406: Guinea Pig Maximization Test)

This test is designed to assess the potential of a substance to induce skin sensitization.

- **Test Animals:** Guinea pigs are used.
- **Induction Phase:**

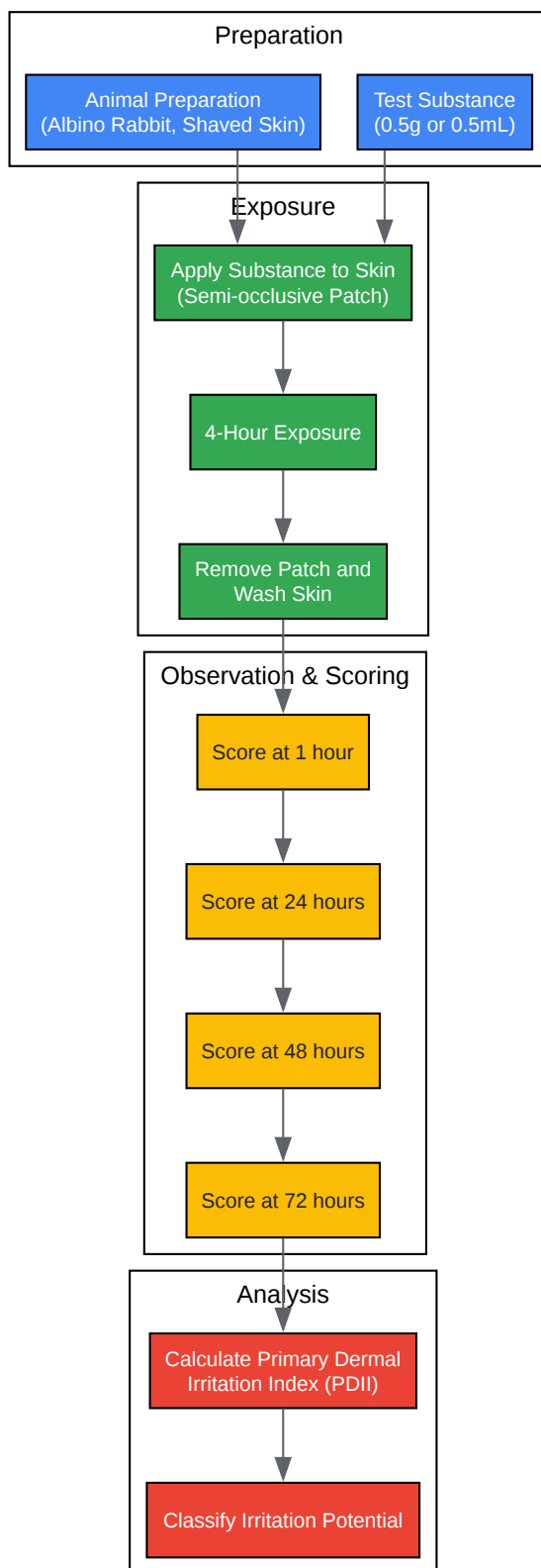
- Day 0: Intradermal injections of the test substance (with and without Freund's Complete Adjuvant) and the adjuvant alone are made in the scapular region.
- Day 7: Topical application of the test substance to the injection site.
- Challenge Phase:
 - Day 21: A non-irritating concentration of the test substance is applied topically to a naive site on the flank.
- Observations: The challenge sites are observed for erythema and edema at 24 and 48 hours after patch removal.
- Endpoint: The incidence and severity of the skin reactions in the test group are compared to a control group to determine the sensitization potential.

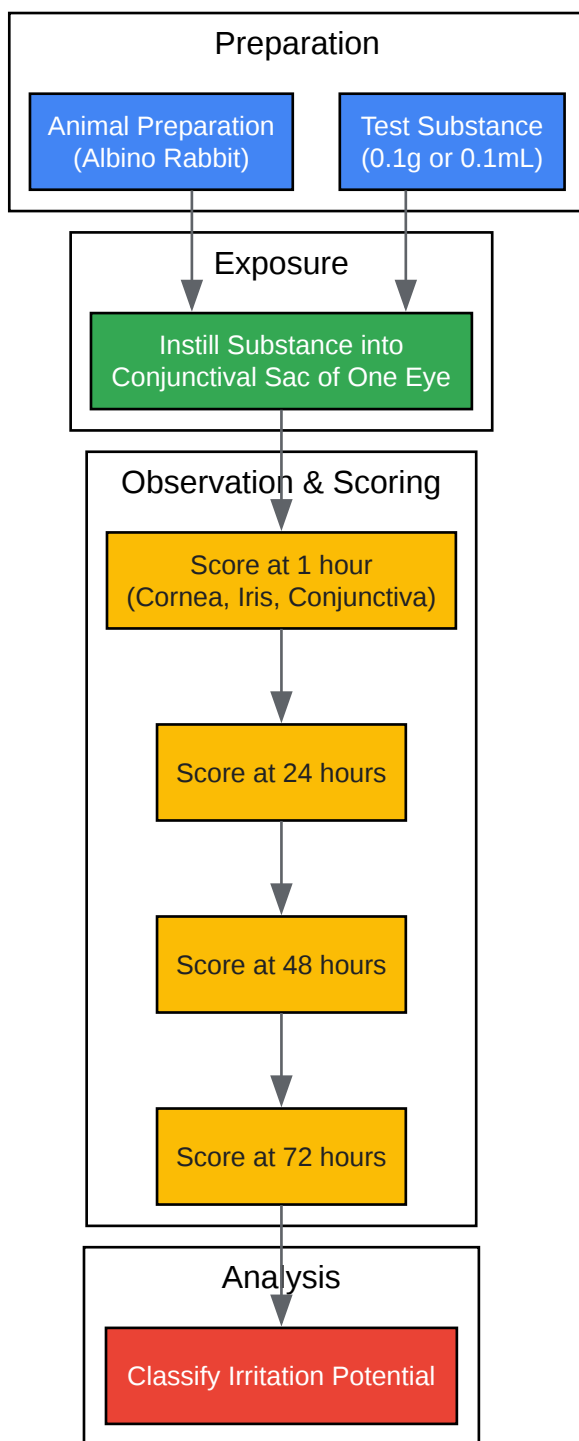
Bacterial Reverse Mutation Test (OECD 471 - Ames Test)

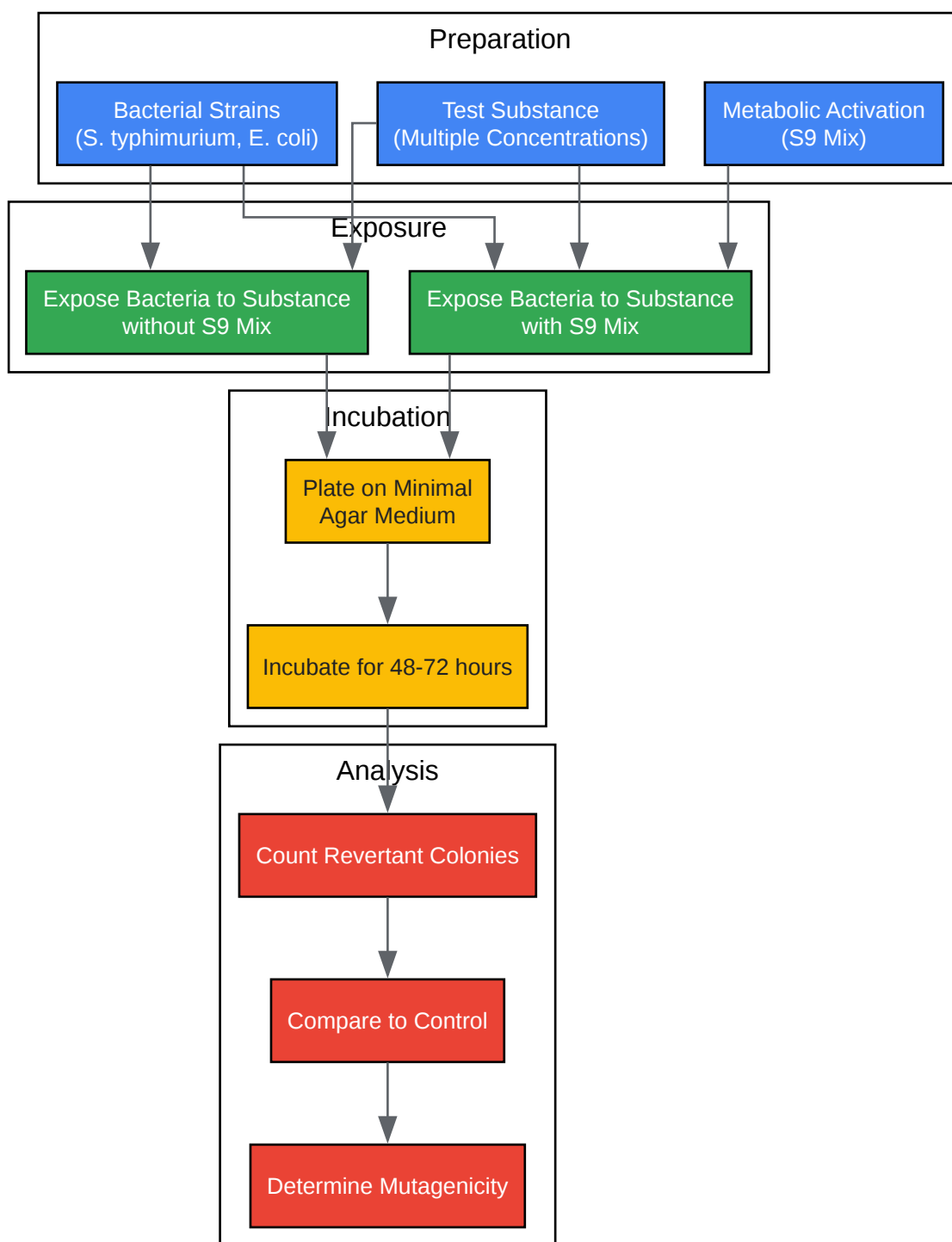
This in vitro test is used to detect gene mutations.

- Test System: Histidine-requiring strains of *Salmonella typhimurium* and/or tryptophan-requiring strains of *Escherichia coli*.
- Procedure: The bacterial strains are exposed to the test substance at various concentrations, both with and without an exogenous metabolic activation system (S9 mix). The mixture is plated on a minimal agar medium lacking the required amino acid.
- Observations: After incubation, the number of revertant colonies (colonies that have mutated and can now grow in the absence of the amino acid) is counted.
- Endpoint: A substance is considered mutagenic if it causes a concentration-related increase in the number of revertant colonies compared to the solvent control.

Visualizations of Experimental Workflows







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